

Application Notes and Protocols for BN201 Administration in Rodent Models

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Compound of Interest

Compound Name: BN201

Cat. No.: B1669700

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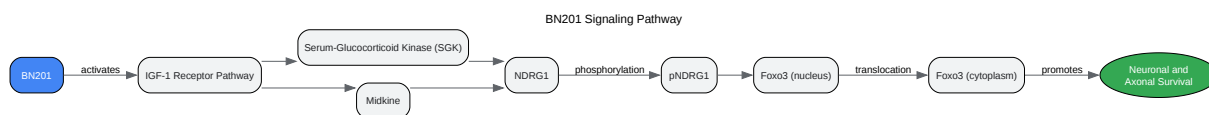
For Researchers, Scientists, and Drug Development Professionals

Introduction

BN201 is a small molecule peptoid that has demonstrated significant neuroprotective effects in various preclinical rodent models of neurological diseases. It has been shown to promote neuronal survival, axonal protection, and remyelination, making it a promising candidate for the treatment of neurodegenerative and neuroinflammatory conditions.^{[1][2]} This document provides detailed application notes and protocols for the administration of **BN201** in rodent models of Multiple Sclerosis (Experimental Autoimmune Encephalomyelitis), Glaucoma, and chemically induced demyelination.

Mechanism of Action

BN201 modulates several kinases involved in the Insulin Growth Factor 1 (IGF-1) signaling pathway.^{[1][2]} It is known to interact with serum-glucocorticoid kinase (SGK) and midkine, leading to the phosphorylation of N-myc downstream-regulated gene 1 (NDRG1) and the translocation of the transcription factor Foxo3 from the nucleus to the cytoplasm.^{[1][2]} This cascade of events is associated with enhanced neuronal and axonal survival.^[1]



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Caption: Proposed signaling pathway of **BN201**, highlighting its role in activating the IGF-1 receptor pathway to promote neuronal survival.

Data Presentation

While the available literature qualitatively describes the efficacy of **BN201** in the rodent models discussed below, specific quantitative data from these studies are not consistently reported in a format that allows for direct tabular comparison. The following tables summarize the key qualitative findings.

Table 1: Summary of **BN201** Efficacy in Rodent Models of Neurological Disease

Rodent Model	Key Qualitative Outcomes	Reference
Experimental Autoimmune Encephalomyelitis (EAE)	Ameliorates the clinical course of the disease.	[1]
Glaucoma	Prevents axonal and neuronal loss.	[1] [2]
Chemically Induced Demyelination (Lysolecithin)	Promotes remyelination.	[1] [2]

Note on Cancer Models: Extensive searches of the available scientific literature did not yield any studies or data regarding the administration of **BN201** in rodent cancer models. Therefore, no application notes, protocols, or data tables for oncology-related studies can be provided at this time.

Experimental Protocols

Experimental Autoimmune Encephalomyelitis (EAE) Model in Mice

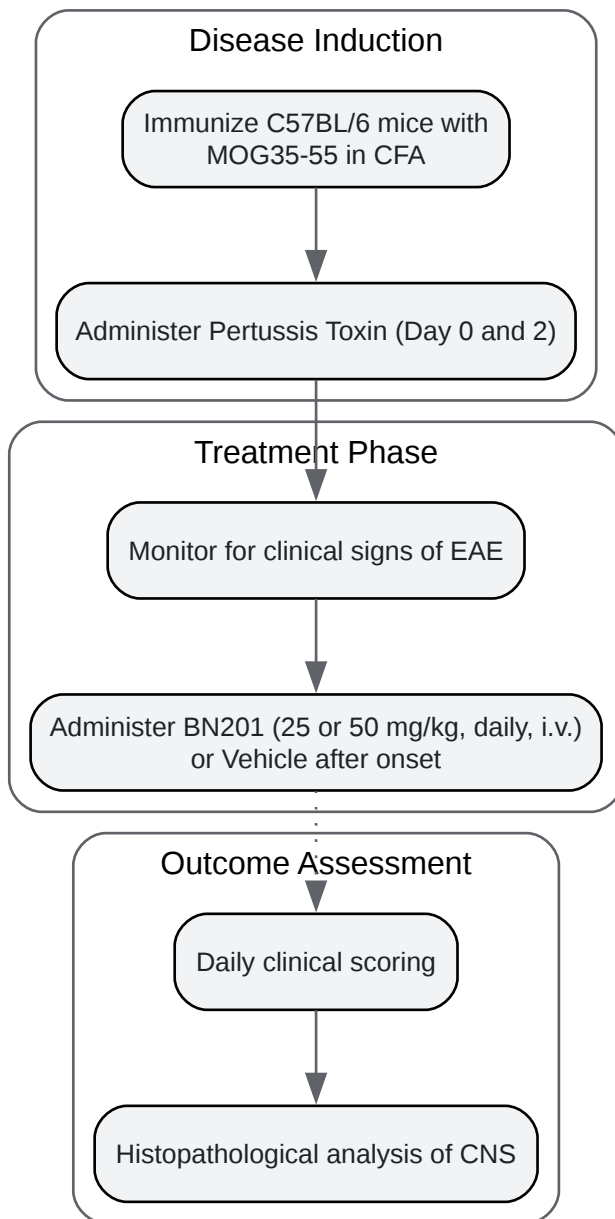
This protocol describes the administration of **BN201** in a mouse model of Multiple Sclerosis.

Materials:

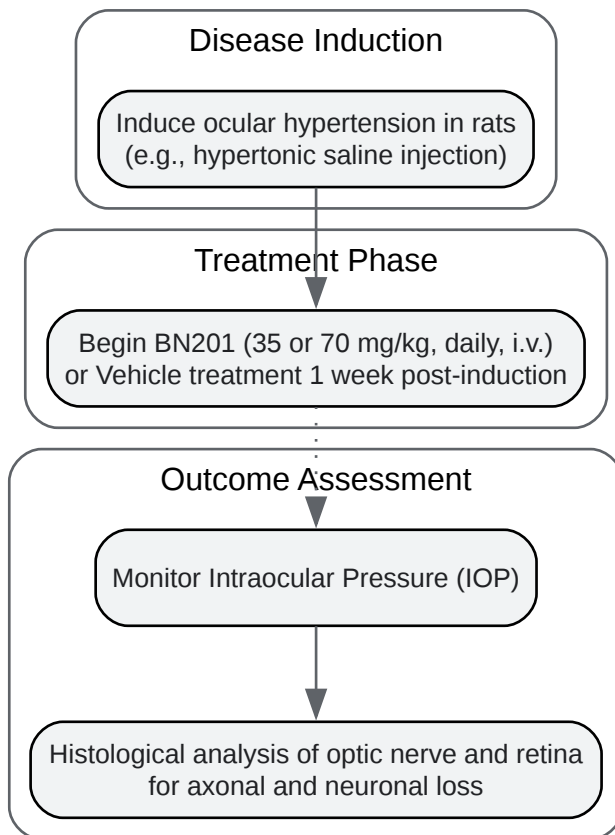
- **BN201**
- Vehicle: 5% DMSO in physiological saline
- C57BL/6 mice
- MOG_{35–55} peptide
- Complete Freund's Adjuvant (CFA)
- Mycobacterium tuberculosis H37Ra
- Pertussis toxin (PTX)
- Standard animal housing and handling equipment
- Syringes and needles for immunization and administration

Experimental Workflow:

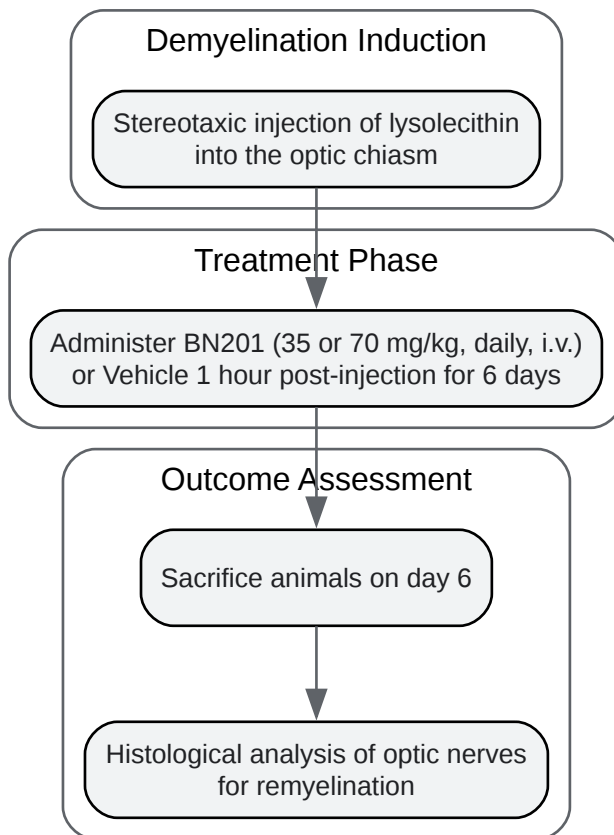
EAE Model Experimental Workflow



Glaucoma Model Experimental Workflow



Chemically Induced Demyelination Workflow



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References

- 1. Axonal and Myelin Neuroprotection by the Peptoid BN201 in Brain Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Axonal and Myelin Neuroprotection by the Peptoid BN201 in Brain Inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
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